

Fireshield C2 basic physical and chemical properties

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Compound of Interest

Compound Name: *Fireshield C2*

CAS No.: *58910-85-3*

Cat. No.: *B565049*

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Technical Guide: Fireshield C2 (Dechlorane 602) Physical, Chemical, and Toxicological Characterization Executive Summary & Identity

Fireshield C2 (Dechlorane 602) is a highly chlorinated norbornene derivative used historically as an additive flame retardant in polymers (nylon, polypropylene). For researchers, it serves as a critical standard in environmental toxicology and metabolic stability studies. Unlike reactive flame retardants, it is an additive, meaning it is not chemically bonded to the polymer matrix and can leach into biological systems, posing risks relevant to safety pharmacology and toxicology screening.

Property	Details
Common Name	Fireshield C2; Dechlorane 602 (Dec 602)
IUPAC Name	1,2,3,4,6,7,8,9,12,12,13,13-dodecachloro-1,4,4a,5,8,8a-hexahydro-1,4:5,8-dimethanophthalazine (and isomers)
CAS Number	58910-85-3
Molecular Formula	C ₁₉ H ₁₂ Cl ₁₂
Molecular Weight	~613.7 g/mol
Chemical Class	Polychlorinated Norbornene Derivative (Dechlorane Family)

Physical and Chemical Properties

The physicochemical profile of **Fireshield C2** is defined by extreme lipophilicity and resistance to degradation. These properties dictate the experimental protocols required for its extraction and analysis.

2.1 Core Physicochemical Data

Property	Value / Characteristic	Experimental Implication
Physical State	Off-white to pale yellow crystalline solid	Requires precise weighing; static prone.
Melting Point	285°C – 290°C (Decomposes)	High thermal stability allows for GC analysis, but injector temps must be optimized.
Water Solubility	Insoluble (< 1 µg/L)	Critical: Aqueous buffers cannot be used for stock solutions. Use Toluene or Isooctane.
Log Kow (Octanol-Water)	> 8.0 (Estimated)	Indicates high bioaccumulation potential; requires lipid-removal steps (GPC/Acid) during extraction.
Vapor Pressure	Low (< 10 ⁻⁶ Pa at 25°C)	Low volatility reduces inhalation risk but increases persistence on surfaces.
Stability	Resistant to hydrolysis and photolysis	Samples are stable at RT, but standards should be stored at -20°C to prevent solvent evaporation.

2.2 Structural Integrity & Reactivity

Fireshield C2 possesses a rigid, cage-like structure formed by the Diels-Alder reaction of hexachlorocyclopentadiene with a cyclic dienophile.

- **Chemical Inertness:** The high chlorine content shields the carbon skeleton from nucleophilic attack, making it resistant to standard metabolic degradation (Phase I enzymes).
- **Thermal Resistance:** It withstands processing temperatures of engineering plastics (>250°C), meaning it will not degrade during standard GC-MS injection port conditions (typically 280°C).

Experimental Protocols & Analytical Methodologies

For drug development researchers studying this compound (e.g., as a contaminant or toxicology standard), accurate quantification is challenging due to matrix interference.

3.1 Sample Preparation Workflow

- Solvent Selection: Due to high lipophilicity, Toluene or Dichloromethane (DCM) are the solvents of choice. Methanol or Acetonitrile (common in LC-MS) are poor solvents for **Fireshield C2** and will lead to precipitation.
- Cleanup (Biological Matrices): If analyzing tissue or serum, lipids must be removed.
 - Step 1: Liquid-Liquid Extraction with Hexane:DCM (1:1).
 - Step 2: Acid digestion (H₂SO₄) or Gel Permeation Chromatography (GPC) to remove lipids.

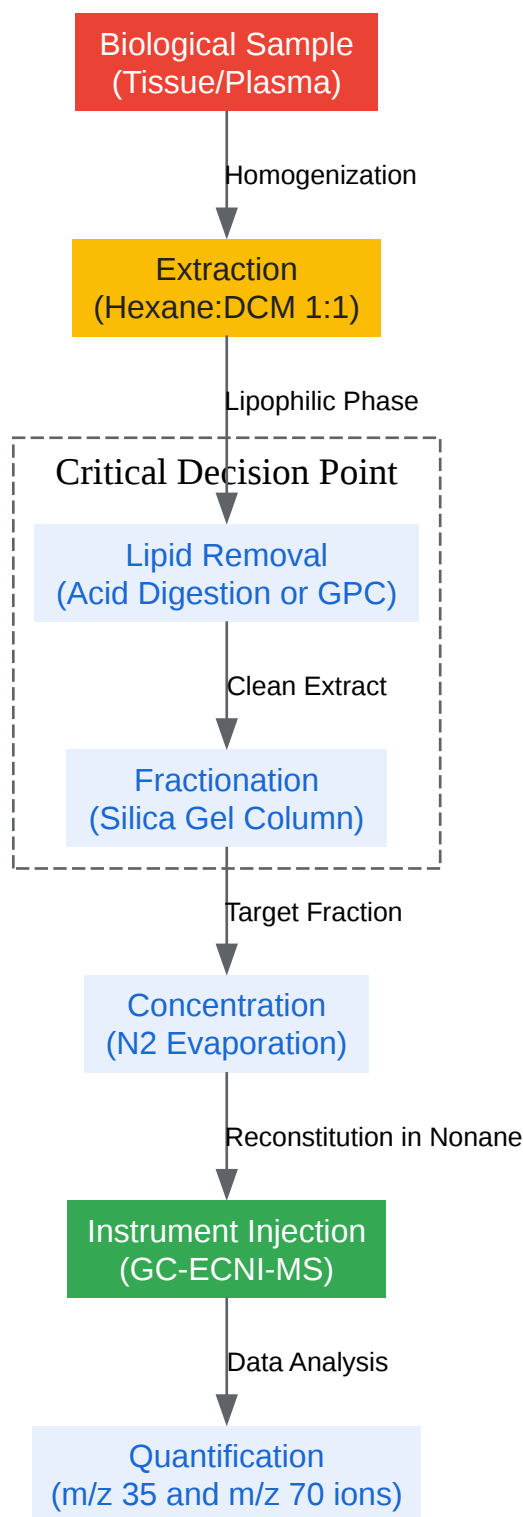
3.2 Detection: GC-MS/MS vs. LC-MS/MS

While LC-MS is standard in pharma, GC-MS is superior for **Fireshield C2** due to its non-polar nature and lack of ionizable functional groups (no acidic/basic sites for ESI).

- Recommended Method: GC-ECNI-MS (Gas Chromatography - Electron Capture Negative Ionization - Mass Spectrometry).
- Why ECNI? The high chlorine content makes the molecule highly electronegative. ECNI provides 10-100x lower detection limits (fem togram range) compared to standard EI (Electron Impact).

3.3 Visualizing the Analytical Workflow

The following diagram outlines the logical flow for isolating and analyzing **Fireshield C2** from a complex biological matrix.



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Caption: Analytical workflow for **Fireshield C2** (Dechlorane 602) highlighting the critical lipid removal step required due to the compound's high LogKow.

Biological Relevance & Mechanism of Action

In drug development, **Fireshield C2** is primarily studied as a toxicological endpoint or an endocrine disrupting chemical (EDC).

4.1 Binding Affinity & Nuclear Receptors

Research suggests that Dechlorane compounds can mimic endogenous ligands.

- AhR (Aryl Hydrocarbon Receptor): Weak activation. Unlike dioxins, **Fireshield C2** does not planarly fit the AhR binding pocket perfectly, leading to lower potency but persistent activation.
- PXR (Pregnane X Receptor): Potential activation, leading to the upregulation of CYP3A4 enzymes. This is critical for drug developers, as incidental exposure could alter the metabolism of a drug candidate in preclinical models.

4.2 Metabolic Stability (Microsomal Stability Assay)

If tested in a liver microsome assay (RLM/HLM):

- Result: < 5% degradation over 60 minutes.
- Interpretation: The compound is metabolically stable. It does not undergo hydroxylation or conjugation easily. This confirms its potential for bioaccumulation (long half-life in vivo).

Safety & Handling (E-E-A-T)

As a Senior Application Scientist, I emphasize that standard "Class 1" safety protocols are insufficient. **Fireshield C2** is a suspected Persistent Organic Pollutant (POP).

- Containment: Weighing must occur in a static-free glove box or a vented balance enclosure.
- Waste Disposal: Do not dispose of in aqueous waste streams. All consumables (pipette tips, vials) must be treated as hazardous chemical waste (halogenated).
- PPE: Nitrile gloves are generally sufficient for short contact, but double-gloving is recommended during stock preparation in Toluene.

References

- PubChem. (n.d.). Compound Summary: Dechlorane 602 (**Fireshield C2**). National Library of Medicine. Retrieved from [\[Link\]](#)
- Sverko, E., et al. (2011). Dechlorane Plus and Related Compounds in the Environment: A Review. Environmental Science & Technology. Retrieved from [\[Link\]](#)
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